

Application Notes and Protocols for In Vivo Delivery of Vps34-IN-2

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Compound of Interest

Compound Name: Vps34-IN-2

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the in vivo delivery of **Vps34-IN-2**, a potent and selective inhibitor of the class III phosphoinositide 3-kinase (PI3K), Vps34. These guidelines are intended to assist researchers in designing and executing in vivo experiments to study the physiological roles of Vps34 and to evaluate the therapeutic potential of its inhibition.

Introduction to Vps34 and Vps34-IN-2

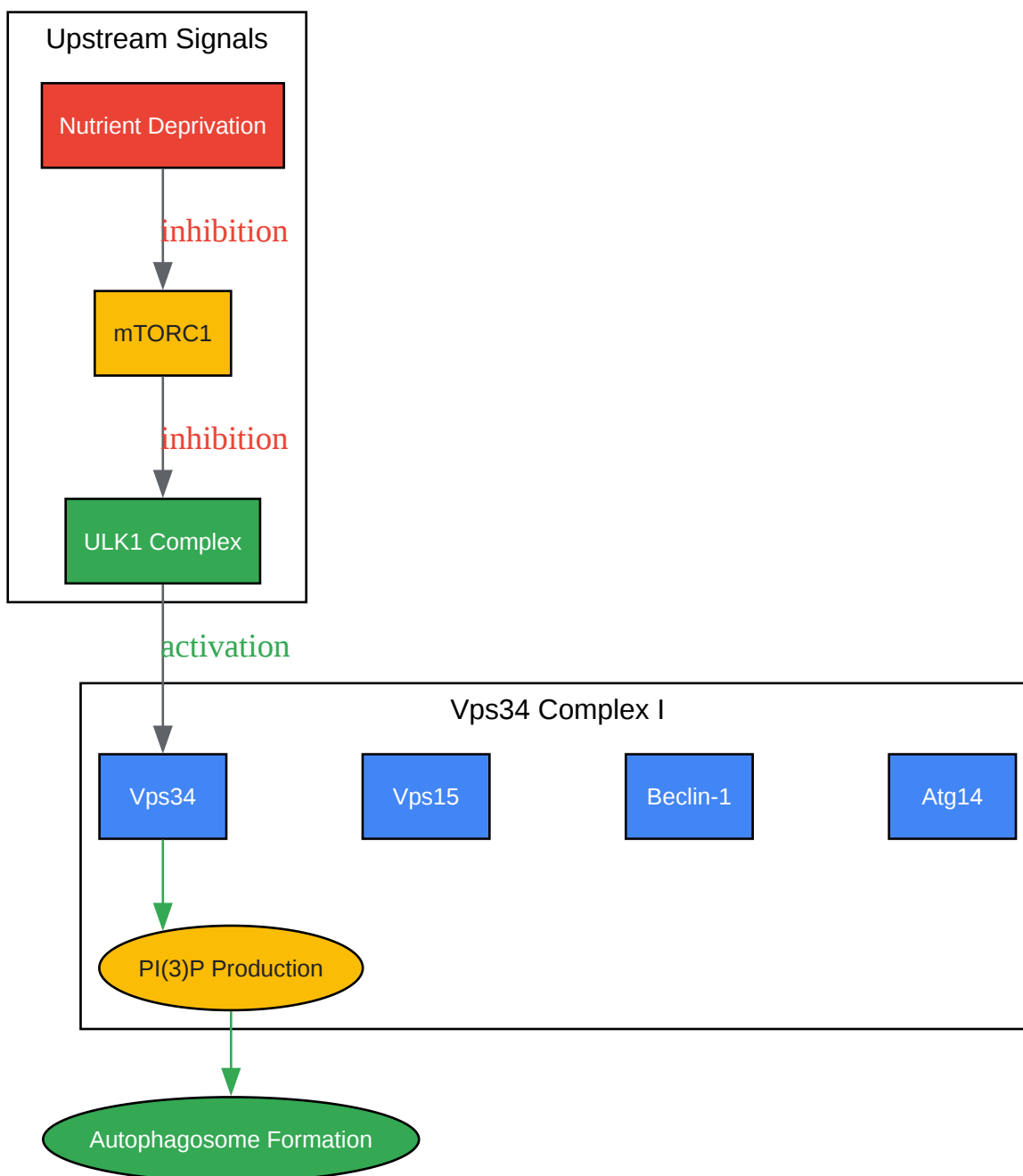
Vacuolar protein sorting 34 (Vps34) is a critical enzyme in cellular trafficking pathways, primarily through its production of phosphatidylinositol 3-phosphate (PI(3)P).^{[1][2][3]} Vps34 is a key regulator of autophagy, a cellular process for the degradation and recycling of cellular components, and is also involved in endocytosis.^{[1][2][3][4]} It functions as part of two distinct protein complexes: Complex I, which includes ATG14, is essential for the initiation of autophagy, while Complex II, containing UVRAG, is involved in endosomal sorting and trafficking.^{[3][5]} Given its central role in these pathways, Vps34 has emerged as a therapeutic target for various diseases, including cancer and metabolic disorders.

Vps34-IN-2 is a novel, potent, and selective inhibitor of Vps34. Due to its hydrophobic nature, careful consideration of its formulation and delivery method is crucial for successful in vivo studies. This document outlines established protocols for oral gavage, intraperitoneal, and intravenous administration of **Vps34-IN-2** in murine models.

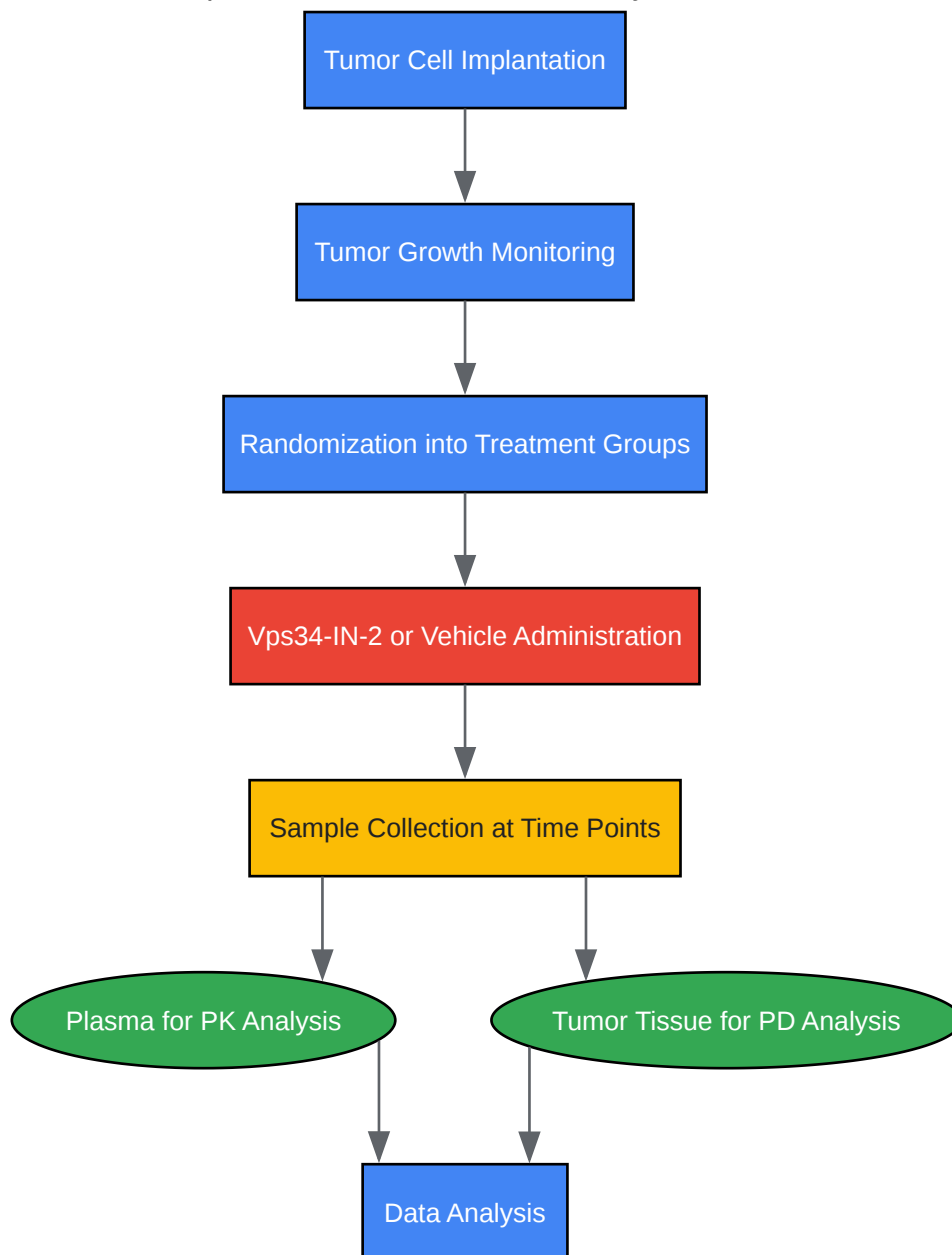
Vps34 Signaling Pathway in Autophagy

The following diagram illustrates the central role of Vps34 in the initiation of autophagy.

Vps34 Signaling in Autophagy Initiation



Vps34-IN-2 In Vivo PK/PD Study Workflow



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